

InChI key and CAS number for 2-(4-iodo-phenyl)-oxazole

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Compound of Interest

Compound Name: 2-(4-iodo-phenyl)-oxazole

Cat. No.: B060803

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A Technical Guide to 2-(4-iodo-phenyl)-oxazole

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the chemical properties, a plausible synthetic route, and key identifiers for **2-(4-iodo-phenyl)-oxazole**. This compound is a valuable intermediate in organic synthesis, particularly in the development of novel therapeutic agents and materials.^[1] Its utility is noted in medicinal chemistry for the design of anti-cancer agents and in materials science for applications such as organic light-emitting diodes (OLEDs).
^[1]

Chemical and Physical Properties

The fundamental identifiers and physical properties of **2-(4-iodo-phenyl)-oxazole** are summarized in the table below for easy reference.

Property	Value	Source
CAS Number	195436-88-5	[1]
InChIKey	BNRAXNXFISPNV-UHFFFAOYSA-N	
IUPAC Name	2-(4-iodophenyl)-1,3-oxazole	
Molecular Formula	C ₉ H ₆ INO	[1]
Molecular Weight	271.06 g/mol	
Physical Form	White Solid / Off-white powder	[1]
Purity	≥ 98% (HPLC)	[1]

Plausible Experimental Protocol: Synthesis via Suzuki-Miyaura Coupling

The following protocol outlines a plausible method for the synthesis of **2-(4-iodophenyl)-1,3-oxazole**. This procedure is adapted from established Suzuki-Miyaura coupling methodologies for similar halogenated aromatic compounds.[\[2\]](#)

Objective: To synthesize **2-(4-iodophenyl)-1,3-oxazole** from 2-bromooxazole and 4-iodophenylboronic acid.

Materials:

- 2-bromooxazole (1.0 eq)
- 4-iodophenylboronic acid (1.2 eq)
- Palladium catalyst (e.g., Pd(PPh₃)₄, 5 mol%)
- Base (e.g., K₂CO₃, 2.0 eq)
- Degassed solvent (e.g., dioxane/water 4:1, 0.1 M)
- Ethyl acetate

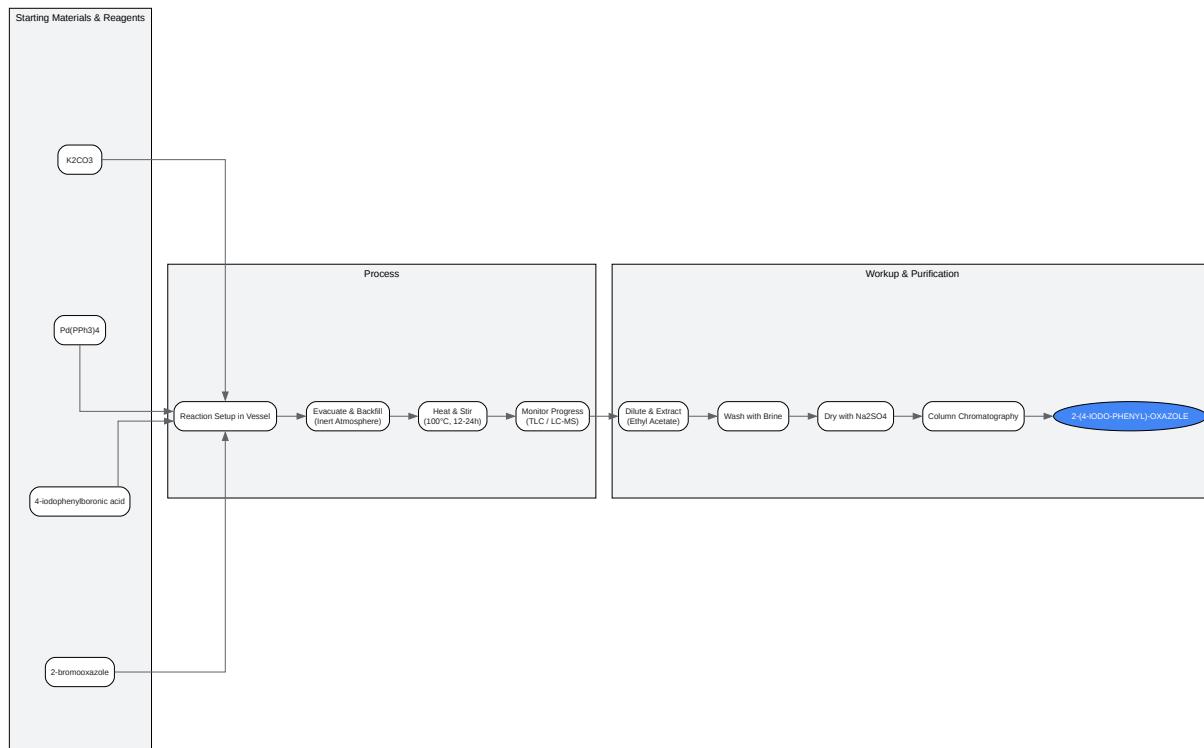
- Brine (saturated aqueous NaCl solution)
- Anhydrous sodium sulfate (Na₂SO₄)
- Silica gel for column chromatography

Procedure:

- Reaction Setup: In a reaction vessel, combine 2-bromooxazole (1.0 eq), 4-iodophenylboronic acid (1.2 eq), the palladium catalyst (5 mol%), and the base (2.0 eq).
- Inert Atmosphere: Evacuate the vessel and backfill it with an inert gas (e.g., argon or nitrogen). Repeat this cycle three times to ensure an inert atmosphere.
- Solvent Addition: Add the degassed solvent to the reaction vessel.
- Reaction: Heat the mixture to 100°C and stir for 12-24 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Liquid Chromatography-Mass Spectrometry (LC-MS) until the starting material is consumed.
- Workup:
 - Cool the reaction mixture to room temperature.
 - Dilute the mixture with water and extract with ethyl acetate.
 - Combine the organic layers and wash with brine.
 - Dry the organic layer over anhydrous sodium sulfate.
- Purification:
 - Filter the mixture and concentrate the solvent under reduced pressure.
 - Purify the crude product by column chromatography on silica gel to obtain the desired **2-(4-iodophenyl)-oxazole**.

Visualized Experimental Workflow

The following diagram illustrates the key steps in the proposed synthetic workflow for **2-(4-IODO-PHENYL)-OXAZOLE**.



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Synthetic workflow for **2-(4-IODO-PHENYL)-OXAZOLE**.

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References

- 1. chemimpex.com [chemimpex.com]
- 2. benchchem.com [benchchem.com]

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